

Optimizing (rel)-RSD 921 concentration for patch clamp studies

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Compound of Interest

Compound Name: (rel)-RSD 921

CAS No.: 111728-01-9

Cat. No.: B1678590

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Please note that **(rel)-RSD 921** is a fictional compound created for the purpose of this example. The following data, protocols, and troubleshooting advice are based on a hypothetical mechanism of action and are intended to serve as a template for a technical support document.

Technical Support Center: (rel)-RSD 921

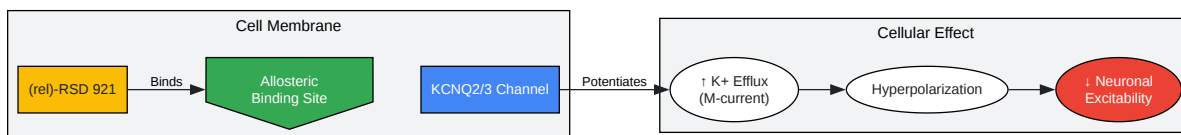
Welcome to the technical support center for **(rel)-RSD 921**. This resource provides frequently asked questions (FAQs) and troubleshooting guides to assist researchers in optimizing its use for patch clamp studies. Our goal is to help you achieve reliable and reproducible results.

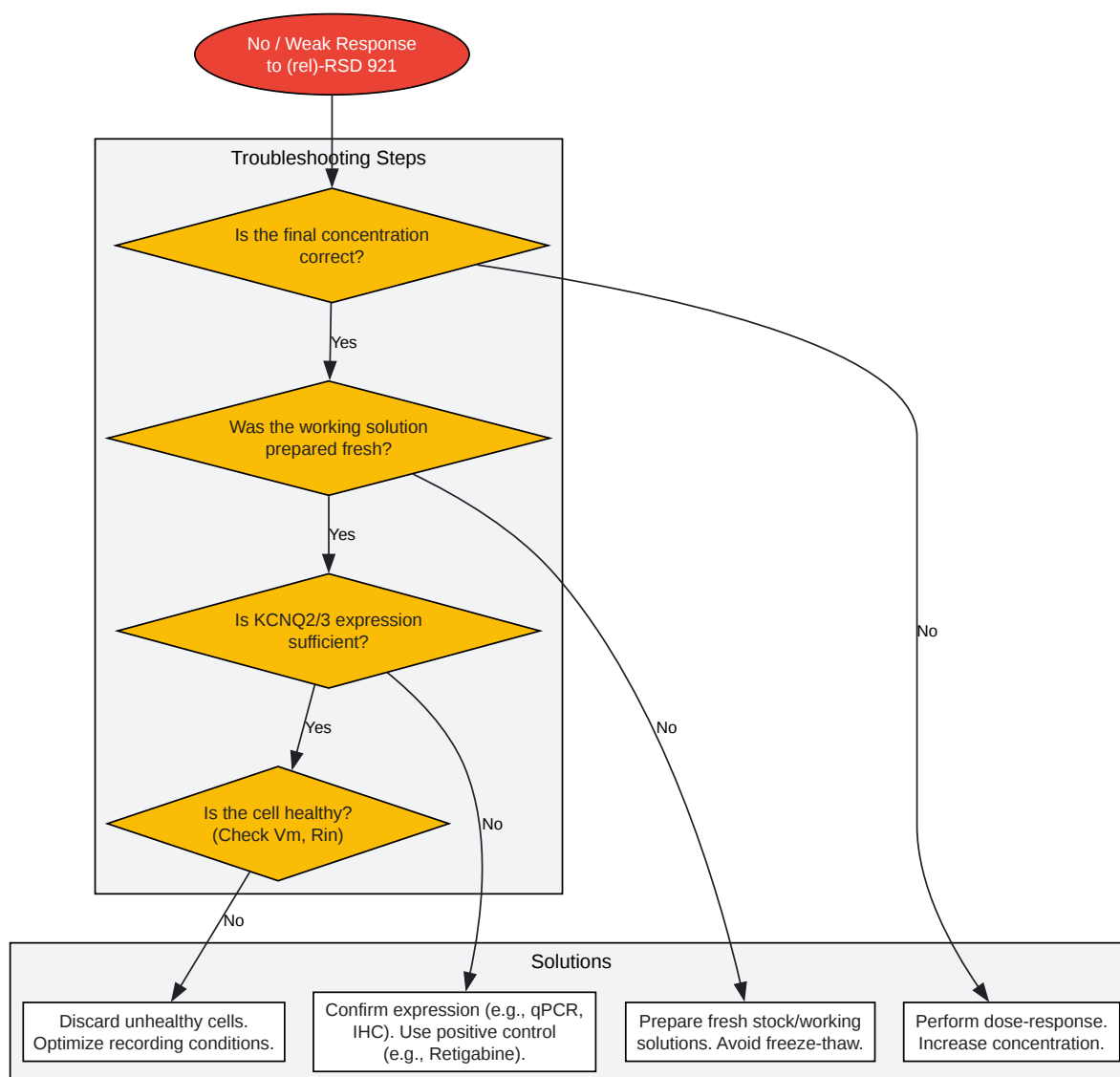
Frequently Asked Questions (FAQs)

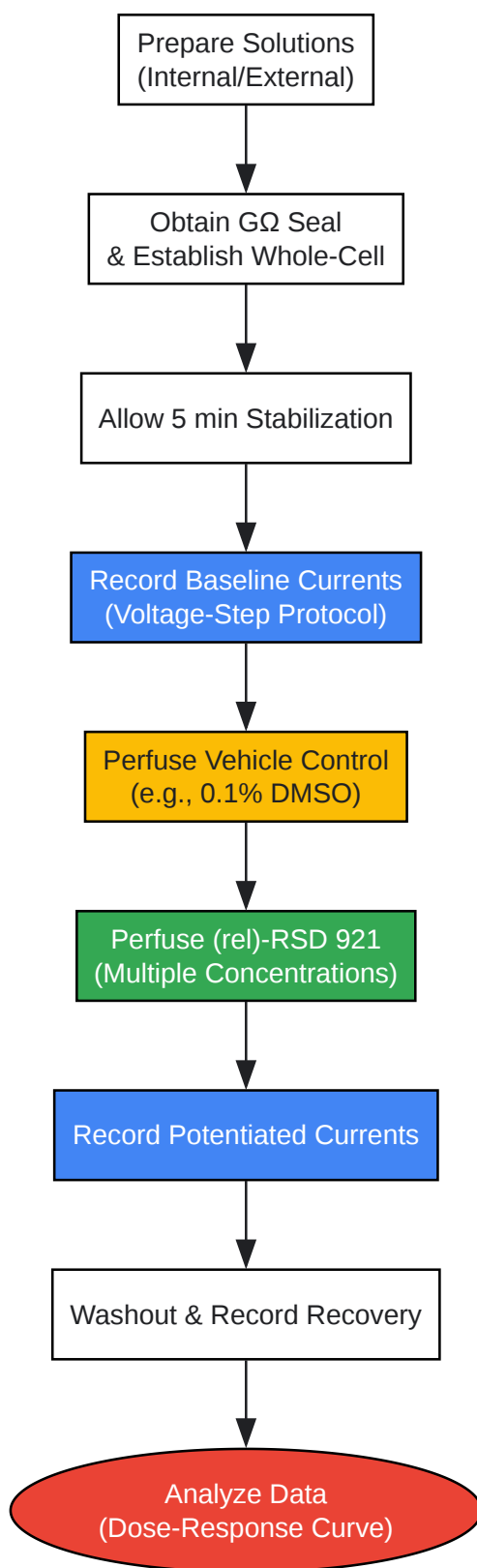
Q1: What is **(rel)-RSD 921** and what is its primary mechanism of action?

A1: **(rel)-RSD 921** is a novel small molecule designed as a potent and selective positive allosteric modulator (PAM) of KCNQ2/3 (Kv7.2/7.3) potassium channels. These channels are the primary molecular correlate of the M-current, a critical regulator of neuronal excitability. By

binding to an allosteric site, **(rel)-RSD 921** increases the channel's sensitivity to voltage, leading to a hyperpolarizing shift in its activation curve and a potentiation of the M-current. This enhancement of KCNQ2/3 activity results in a decrease in neuronal firing frequency.







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